

# A Technical Guide to Nitrosyl Fluoride: Properties, Synthesis, and Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nitrosyl fluoride

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This guide provides a comprehensive overview of **nitrosyl fluoride** (NOF), a reactive gas with significant applications in chemical synthesis. This document outlines its fundamental chemical properties, details common laboratory-scale synthesis protocols, and visualizes a general experimental workflow for its preparation.

## Core Properties of Nitrosyl Fluoride

**Nitrosyl fluoride** is a covalently bonded compound with the chemical formula NOF.<sup>[1]</sup> It is a colorless gas at standard conditions and is recognized for its high reactivity as a fluorinating and nitrating agent.<sup>[1]</sup>

Property	Value
Chemical Formula	NOF
Molar Mass	49.0045 g/mol <sup>[2]</sup>
Appearance	Colorless gas <sup>[2]</sup>
Boiling Point	-72.4 °C <sup>[1]</sup>
Melting Point	-166 °C <sup>[1]</sup>

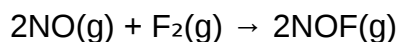
# Synthesis of Nitrosyl Fluoride: Experimental Protocols

The preparation of **nitrosyl fluoride** can be achieved through several synthetic routes. Below are detailed methodologies for common laboratory preparations.

## Method 1: Direct Fluorination of Nitric Oxide

This is a common and efficient method for producing **nitrosyl fluoride**.<sup>[1]</sup> The reaction involves the direct combination of nitric oxide (NO) and fluorine (F<sub>2</sub>).

Reaction:



Experimental Protocol:

- **Gas Purification:** Commercial nitric oxide is purified by passing it through a cold trap at approximately -110°C to remove any nitrogen dioxide impurities. Fluorine gas is passed through a tower of sodium fluoride to eliminate any hydrogen fluoride.
- **Reaction Setup:** The reaction is typically carried out in a fluorothene reactor. The purified nitric oxide is condensed into the reactor, which is cooled with liquid nitrogen.
- **Reaction Execution:** The liquid nitrogen bath is removed, allowing the nitric oxide to warm to just above its melting point. Purified fluorine is then slowly introduced into the reactor.
- **Product Collection:** The resulting **nitrosyl fluoride** is a colorless liquid at these temperatures. Any excess fluorine can be removed by freezing the product and evacuating the reactor. This method typically yields a product with high purity.<sup>[2]</sup>

## Method 2: Reaction of Nitrogen Dioxide with an Alkali Fluoride

An alternative synthesis route involves the reaction of nitrogen dioxide (NO<sub>2</sub>) with an alkali fluoride, such as potassium fluoride (KF) or cesium fluoride (CsF).

Reaction:

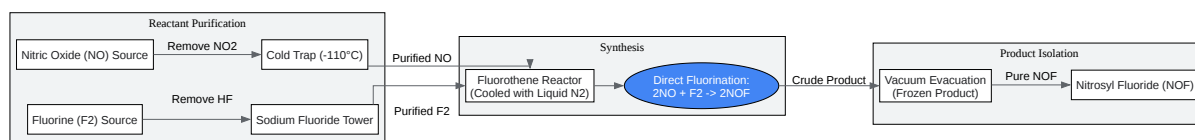
$2\text{NO}_2(\text{g}) + 2\text{KF}(\text{s}) \rightarrow 2\text{KNO}_2(\text{s}) + \text{F}_2(\text{g})$  ... followed by  $2\text{NO}(\text{g}) + \text{F}_2(\text{g}) \rightarrow 2\text{NOF}(\text{g})$  (simplified overall:  $2\text{NO}_2 + 2\text{KF} \rightarrow 2\text{KNO}_2 + 2\text{NOF}$ )

Experimental Protocol:

- **Reactant Preparation:** Anhydrous potassium fluoride or cesium fluoride is placed in a suitable reaction vessel (e.g., Pyrex or a pre-fluorinated metal vessel).
- **Reaction Initiation:** Nitrogen dioxide is condensed into the vessel at low temperatures (e.g.,  $-78^\circ\text{C}$ ) and then allowed to warm to room temperature.
- **Reaction Conditions:** The reaction proceeds at room temperature, though it can be accelerated by heating to  $90^\circ\text{C}$ . The reaction time can vary from hours to days depending on the conditions and the particle size of the alkali fluoride.
- **Product Isolation:** The volatile **nitrosyl fluoride** is the primary gaseous product and can be isolated from the solid alkali nitrate byproduct.

## Experimental Workflow for Nitrosyl Fluoride Synthesis

The following diagram illustrates a generalized workflow for the synthesis of **nitrosyl fluoride** via the direct fluorination of nitric oxide.



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Synthesis workflow for **nitrosyl fluoride**.

## Applications in Research and Development

**Nitrosyl fluoride** is a valuable reagent in various chemical transformations. Its strong fluorinating and nitrating capabilities make it useful in the synthesis of a range of organic and inorganic compounds.[1] For instance, it can convert many metals to their corresponding fluorides and can be used to introduce the nitroso group into organic molecules.[1] Its high reactivity necessitates careful handling in inert atmosphere systems.

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## References

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Address: 3281 E Guasti Rd

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